

VX-702 stability storage -20°C desiccate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: VX-702

CAS No.: 745833-23-2

Cat. No.: S548806

Get Quote

VX-702 Handling & Storage Guidelines

The following table summarizes the key handling and storage information for **VX-702** as provided by a chemical supplier [1].

Property	Specification
Molecular Weight	404.32 g/mol [1]
CAS Number	745833-23-2 [1]
Physical Form	Solid (White to off-white) [1]
Recommended Storage	Powder: -20°C (2 years) or 4°C (2 years) [1]
Solubility (DMSO)	≥ 42 mg/mL (103.88 mM) [1]

VX-702 Experimental Use Protocols

The tables below detail specific experimental conditions for using **VX-702** in biological models, as cited in recent scientific literature.

Table 1: In Vitro Cell Culture Application This protocol is used to inhibit proinflammatory cytokine release in LPS-induced macrophages [2].

Parameter	Specification
Cell Model	Mouse leukemic monocyte/macrophage (RAW264.7 cells) [2]
Stimulation	1 μ M LPS [2]
VX-702 Working Concentration	5 μ M [2]
Key Outcomes	Reduced levels of phosphorylated p38 MAPK and proinflammatory cytokines (IL-6, IL-1 β) [2]

Table 2: In Vivo Animal Model Application This protocol was used in a mouse model of sepsis-associated acute kidney injury (S-AKI) [2].

Parameter	Specification
Animal Model	Female Balb/c mice with induced S-AKI [2]
Dosage	50 mg/kg [2]
Route of Administration	Oral gavage (o.g.) [2]
Dosing Frequency	Twice daily [2]
Vehicle	DMSO [2]

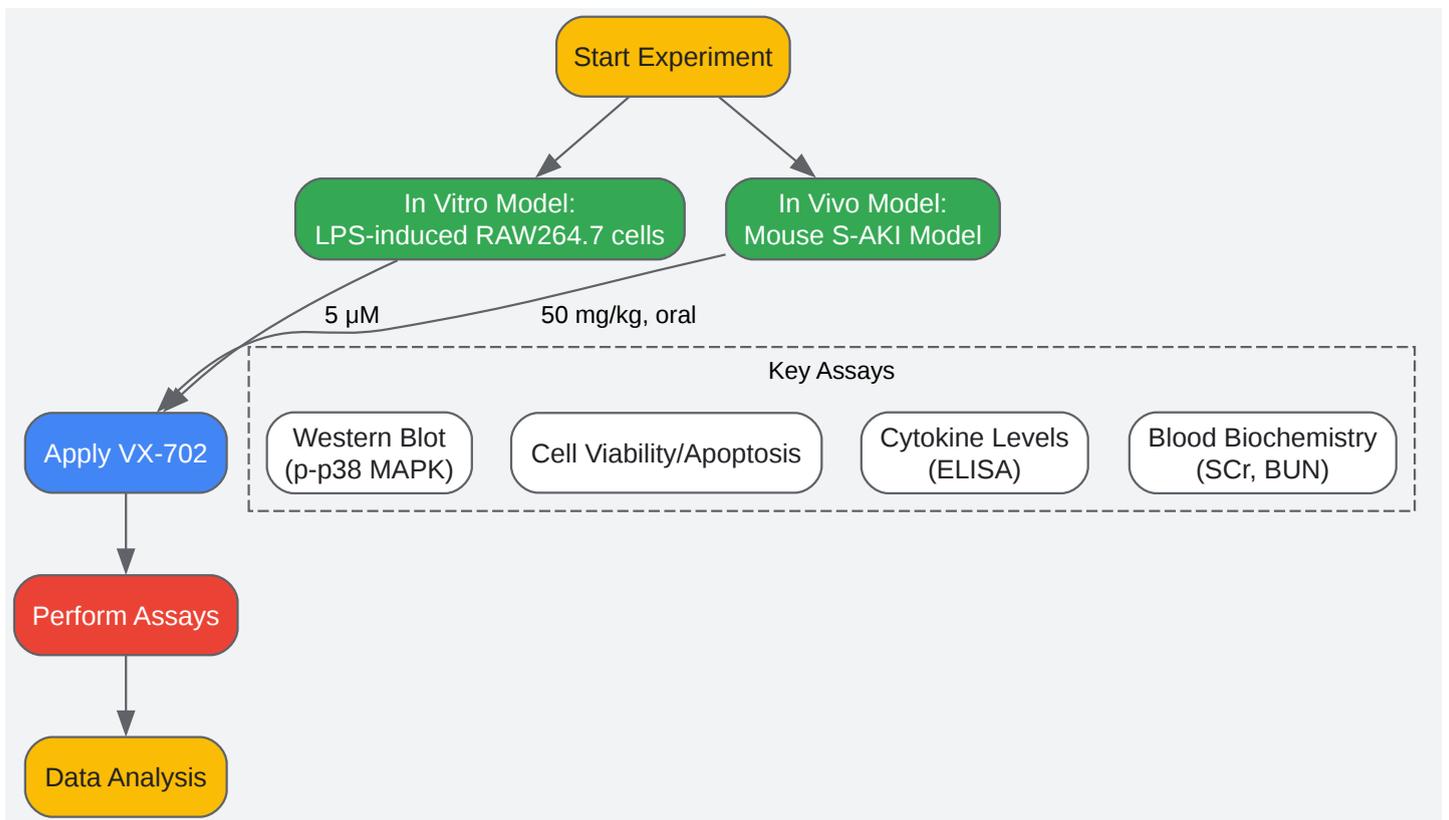
Table 3: Ex Vivo Platelet Storage Application This protocol demonstrates the use of **VX-702** to improve the shelf-life and quality of stored human platelets [3].

Parameter	Specification
Biological Material	Human apheresis platelets in 100% plasma [3]

Parameter	Specification
VX-702 Working Concentration	10 μ M [3]
Storage Conditions	Cold temperature (4-6°C) or thermocycled conditions [3]
Key Outcomes	Reduced expression of activation markers (CD62, CD63) and phosphatidylserine; improved in vivo circulation in a mouse model [3]

Experimental Workflow for In Vitro & In Vivo Models

The diagram below illustrates the general workflow for applying **VX-702** in cellular and animal models of inflammation, based on the cited research [2].



Click to download full resolution via product page

Frequently Asked Questions

Q1: What is the primary mechanism of action of VX-702? A1: **VX-702** is a highly selective inhibitor of p38 α mitogen-activated protein kinase (MAPK). It exhibits 14-fold higher potency against p38 α compared to p38 β , and works by inhibiting the production of proinflammatory cytokines such as IL-6, IL-1 β , and TNF- α [2] [1] [3].

Q2: How should I prepare a stock solution of VX-702? A2: **VX-702** is soluble in DMSO. A stock solution of 25 mg/mL in DMSO can be prepared, which is equivalent to approximately 61.83 mM (based on its molecular weight of 404.32 g/mol). For in vivo studies, this stock is typically further diluted in an appropriate vehicle like corn oil [1].

Q3: Are there any critical contraindications for using VX-702? A3: The search results indicate that **VX-702** is intended for **research use only** and is **not for use in humans or for diagnostic or therapeutic procedures** outside of controlled clinical trials [4] [1].

Important Disclaimer

The information provided here is for research and reference purposes only.

- **For definitive storage and stability data**, always refer to the Certificate of Analysis (CoA) provided with your specific product batch.
- **Handling Precautions:** This product is not for human consumption. It should be handled by trained personnel in a laboratory setting, using appropriate personal protective equipment (PPE).

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. VX-702 | p38 α MAPK Inhibitor [medchemexpress.com]
2. VX-702 Ameliorates the Severity of Sepsis-Associated Acute ... [pmc.ncbi.nlm.nih.gov]
3. P38 mitogen activated protein kinase inhibitor improves ... [journals.plos.org]
4. VX-702 | p38 MAPK inhibitor | Mechanism | Concentration [selleckchem.com]

To cite this document: Smolecule. [VX-702 stability storage -20°C desiccate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548806#vx-702-stability-storage-20-c-desiccate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com